

Application Note: Synthesis Protocol for H-D-MeCha-OH Hydrochloride

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Compound of Interest

Compound Name: *h-d-Mecha-oh hydrochloride*

Cat. No.: *B1500226*

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Executive Summary & Compound Profile

H-D-MeCha-OH·HCl (N-Methyl-D-Cyclohexylalanine Hydrochloride) is a critical non-proteinogenic amino acid used in the design of peptidomimetics. Its structural features—a lipophilic cyclohexyl side chain combined with N-methylation—confer two major pharmacological advantages:

- **Metabolic Stability:** The N-methyl group blocks enzymatic degradation by aminopeptidases.
- **Receptor Selectivity:** The bulky, aliphatic cyclohexyl group often enhances binding affinity in GPCR ligands (e.g., GnRH antagonists and opioid receptor ligands) by mimicking the spatial occupancy of Phenylalanine while eliminating

-

stacking interactions.

This protocol details the synthesis of H-D-MeCha-OH[1][2][3]·HCl starting from commercially available Boc-D-Cha-OH. We utilize the Cheung-Benoiton methylation method, optimized for preventing racemization of the sensitive D-stereocenter.

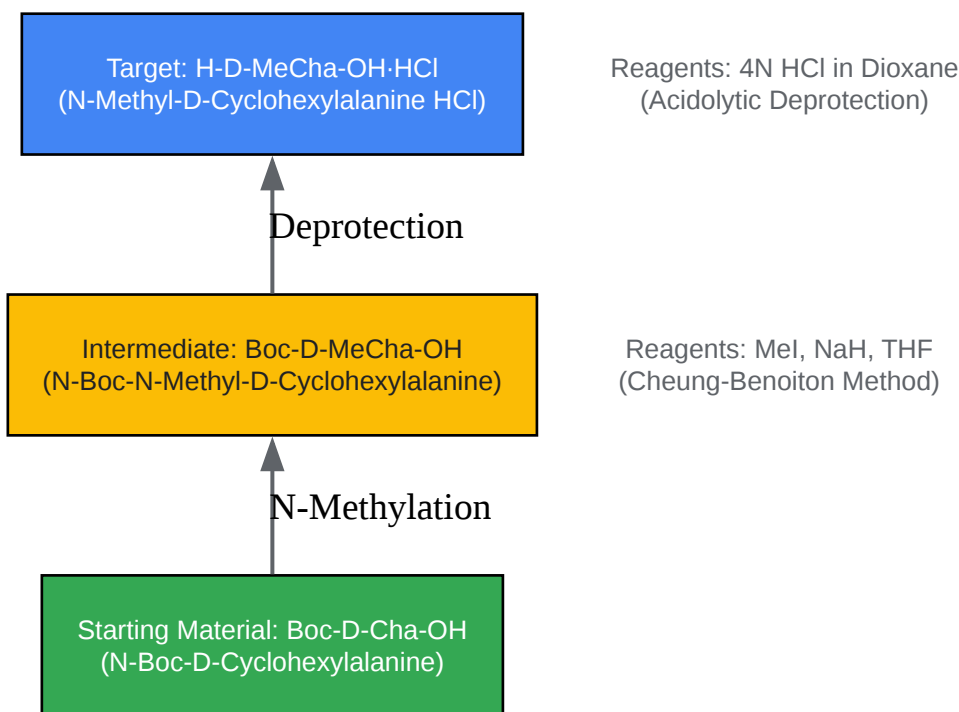
Compound Data

Parameter	Specification
IUPAC Name	(2R)-3-cyclohexyl-2-(methylamino)propanoic acid hydrochloride
Common Name	N-Methyl-D-Cyclohexylalanine HCl
Molecular Formula	
Molecular Weight	221.72 g/mol (Salt) / 185.26 g/mol (Free Base)
Solubility	Soluble in Water, Methanol; Sparingly soluble in DCM
Chirality	D-Configuration (R)

Retrosynthetic Analysis & Strategy

The synthesis is designed to minimize racemization. Direct methylation of the free amino acid is avoided due to the risk of poly-methylation (quaternary ammonium formation). Instead, we employ a carbamate-protected precursor (Boc) which allows for mono-methylation using Sodium Hydride (NaH) and Methyl Iodide (MeI).

Strategic Pathway (Graphviz Diagram)



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Figure 1: Retrosynthetic disconnection showing the N-methylation of the Boc-protected precursor followed by acidolytic cleavage.

Detailed Experimental Protocol

Phase 1: N-Methylation of Boc-D-Cha-OH

Objective: Introduce the methyl group on the amide nitrogen without racemizing the alpha-carbon. Mechanism: Formation of a sodium salt of the carbamate, followed by

attack on methyl iodide.

Materials

- Substrate: Boc-D-Cyclohexylalanine (Boc-D-Cha-OH) [10.0 mmol, 2.71 g]
- Methylating Agent: Methyl Iodide (MeI) [80.0 mmol, 5.0 mL] (Caution: Carcinogen)
- Base: Sodium Hydride (NaH), 60% dispersion in mineral oil [30.0 mmol, 1.2 g]
- Solvent: Anhydrous Tetrahydrofuran (THF) [50 mL]

- Quench: Ethyl Acetate, Water, 5% Citric Acid[4]

Step-by-Step Procedure

- Preparation: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- Solvation: Dissolve Boc-D-Cha-OH (2.71 g) in anhydrous THF (50 mL). Cool the solution to 0°C using an ice bath.
- Addition of Methyl Iodide: Add MeI (5.0 mL) to the stirring solution.
 - Note: MeI is added before the base to ensure immediate trapping of the anion, minimizing the lifetime of the reactive intermediate.
- Addition of Base: Carefully add NaH (1.2 g) in small portions over 15 minutes.
 - Observation: Vigorous evolution of hydrogen gas () will occur. Ensure adequate venting.
- Reaction: Allow the reaction to warm to room temperature (25°C) and stir for 24 hours. The solution should become a thick, cloudy suspension.
- Quenching: Cool the flask back to 0°C. CAUTIOUSLY add water dropwise to destroy excess NaH.
- Workup:
 - Concentrate the THF in vacuo to approximately 10 mL.
 - Dilute with Ethyl Acetate (100 mL) and Water (50 mL).
 - Critical Step: The product is a carboxylic acid.[5] It will be in the aqueous layer if the pH is basic. However, the reaction conditions usually leave the mixture basic.
 - Wash the organic layer with water (2 x 30 mL). Discard the organic layer (contains mineral oil).

- Acidify the combined aqueous layers to pH 2–3 using 5% Citric Acid or 1N HCl.
- Extract the acidified aqueous layer with Ethyl Acetate (3 x 50 mL). The product (Boc-D-MeCha-OH) is now in the organic phase.
- Drying: Wash the combined organic extracts with brine, dry over anhydrous , filter, and evaporate to dryness.
- Yield: Expect a colorless oil or white foam (Approx. 2.5–2.8 g).

Phase 2: Deprotection & Salt Formation

Objective: Cleave the Boc group to yield the hydrochloride salt.

Materials

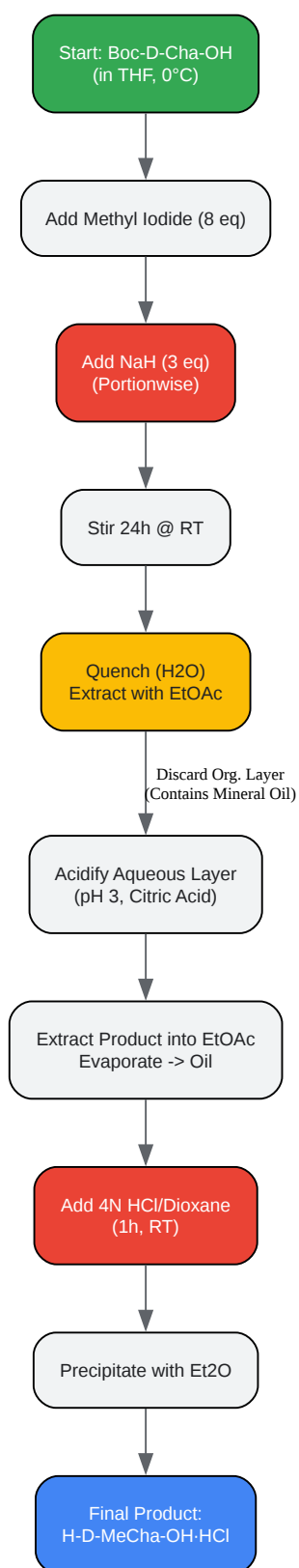
- Substrate: Crude Boc-D-MeCha-OH (from Phase 1)
- Reagent: 4N HCl in 1,4-Dioxane
- Precipitation Solvent: Diethyl Ether (anhydrous)

Step-by-Step Procedure

- Dissolution: Dissolve the crude oil from Phase 1 in a minimum amount of dry 1,4-dioxane (approx. 5 mL).
- Acidolysis: Add 4N HCl in Dioxane (20 mL, excess).
- Reaction: Stir at room temperature for 60–90 minutes.
 - Monitoring: TLC (System: :MeOH:AcOH 90:8:2) should show disappearance of the starting material () and appearance of a baseline spot.
- Precipitation: Slowly add cold Diethyl Ether (100 mL) to the reaction mixture while stirring rapidly. A white precipitate should form.

- Troubleshooting: If an oil forms instead of a solid, decant the supernatant, triturate the oil with fresh ether, and scratch the flask walls with a glass rod to induce crystallization.
- Filtration: Filter the solid under nitrogen (hygroscopic). Wash with cold ether (3 x 20 mL).
- Drying: Dry the solid in a vacuum desiccator over
or KOH pellets for 12 hours.

Experimental Workflow Visualization



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Figure 2: Step-by-step workflow for the synthesis and purification of H-D-MeCha-OH[6][7]·HCl.

Analytical Validation (QC)

To ensure the protocol yielded the correct compound without racemization, the following analytical data must be verified.

Test	Expected Result	Diagnostic Note
¹ H NMR (DMSO-d ₆)	2.55 (s, 3H, N-Me)	The singlet at ~2.5-2.6 ppm confirms N-methylation. Absence of doublet splitting confirms mono-methylation.
¹ H NMR (DMSO-d ₆)	0.8–1.8 (m, 13H, Cyclohexyl)	Broad multiplet characteristic of the cyclohexyl ring. Distinct from aromatic signals of Phe.
Mass Spectrometry		ESI-MS in positive mode.
HPLC Purity	> 98%	Column: C18. Gradient: 5-95% MeCN/H ₂ O (+0.1% TFA).
Optical Rotation	to	Measured in 1N HCl or MeOH. Note: The sign of rotation often inverts between the free amino acid and the N-methyl derivative.

Critical Troubleshooting: Racemization Check

If the optical rotation is significantly lower than expected (e.g., near 0°), partial racemization occurred during the NaH step.

- Corrective Action: Lower the reaction temperature to -5°C or switch to the Freidinger method (formation of oxazolidinone using paraformaldehyde/TsOH followed by reductive cleavage with

), which rigidly locks the stereochemistry.

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